

validating the therapeutic targets of Hydroxysafflor yellow A using molecular docking

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Compound of Interest

Compound Name: *Hydroxysafflor yellow A*

Cat. No.: *B15566696*

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Validating the Therapeutic Targets of Hydroxysafflor yellow A: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Hydroxysafflor yellow A** (HSYA) with alternative therapeutic agents, focusing on the validation of its molecular targets through molecular docking and supporting experimental data. HSYA, a primary active component of the safflower plant (*Carthamus tinctorius*), has demonstrated a wide range of pharmacological effects, including anti-cancer, anti-inflammatory, and neuroprotective properties. Its therapeutic potential is attributed to its interaction with key signaling pathways, notably the PI3K/Akt/mTOR, MAPK, and NF-κB pathways.

Performance Comparison: HSYA vs. Alternative Drugs

This section compares the efficacy of HSYA against established drugs for specific therapeutic applications. The data presented is a synthesis of findings from various in vitro and in vivo studies.

Anti-Cancer Activity: HSYA vs. Doxorubicin

HSYA has shown promising anti-cancer effects, particularly in colorectal and breast cancer models. Its performance is compared here with Doxorubicin, a widely used chemotherapeutic agent.

Compound	Cancer Model	Efficacy Metric	Result	Citation
Hydroxysafflor yellow A (HSYA)	Colorectal Cancer (HCT116 cells)	IC50	Concentration-dependent reduction in cell viability	[1](--INVALID-LINK--)
Doxorubicin	Breast Cancer (MCF-7 cells)	IC50	0.1 μ M - 1.25 μ M	[2]
Doxorubicin	Breast Cancer (BT-20 cells)	IC50	310 nM	[3]
Doxorubicin	Various Cancer Cell Lines	IC50	2.26 to > 20 μ M	[2]

Anti-Inflammatory Activity: HSYA vs. Celecoxib

HSYA exhibits anti-inflammatory properties by modulating the NF- κ B pathway. Here, it is compared with Celecoxib, a nonsteroidal anti-inflammatory drug (NSAID), in the context of osteoarthritis.

Compound	Model	Efficacy Metric	Result	Citation
Hydroxysafflor yellow A (HSYA)	In vivo mouse model of osteoarthritis	-	Protective effects observed	[4](--INVALID-LINK--)
Celecoxib	In vivo rat model of osteoarthritis	Cartilage degeneration score	Significantly reduced cartilage degeneration	[5](--INVALID-LINK--)
Celecoxib	Human Osteoarthritis Patients	Pain Score (VAS)	Significant reduction in pain	[6](--INVALID-LINK--)

Neuroprotective Effects: HSYA vs. Nimodipine

HSYA has demonstrated neuroprotective effects in models of cerebral ischemia. This section compares its efficacy with Nimodipine, a calcium channel blocker used to reduce brain damage after subarachnoid hemorrhage.

Compound	Model	Efficacy Metric	Result	Citation
Hydroxysafflor yellow A (HSYA)	Rat model of focal cerebral ischemia	Infarct volume	Significant reduction in infarct volume	[7](--INVALID-LINK--)
Nimodipine	Rat model of focal cerebral ischemia	Infarct volume	31.3 ± 12.7% (vs. 63.8 ± 3.1% in control)	[8](--INVALID-LINK--)
Nimodipine	Human acute ischemic stroke	Infarct volume	No statistically significant overall difference	[9](--INVALID-LINK--)

Metabolic Regulation: HSYA vs. Rosiglitazone

HSYA's interaction with PPAR γ suggests a role in metabolic regulation. Here, it is compared with Rosiglitazone, a PPAR γ agonist used in the treatment of type 2 diabetes.

Compound	Model	Efficacy Metric	Result	Citation
Hydroxysafflor yellow A (HSYA)	-	-	Activates PPAR γ	[6](--INVALID-LINK--)
Rosiglitazone	Type 2 diabetic patients with CAD	Myocardial glucose uptake	Increased by 38% in ischemic regions	[10](--INVALID-LINK--)
Rosiglitazone	Hypertrophic adipocytes	Insulin-stimulated glucose transport	Efficiently improved	[11](--INVALID-LINK--)

Molecular Docking Analysis: Binding Affinities

Molecular docking studies predict the binding affinity between a ligand (HSYA or alternative drug) and its protein target. A lower binding energy (more negative value) generally indicates a more stable and favorable interaction.

Compound	Target Protein	Signaling Pathway	Binding Affinity (kcal/mol)	Citation
Hydroxysafflor yellow A (HSYA)	PI3K	PI3K/Akt/mTOR	-8.2	[12](--INVALID-LINK--)
Hydroxysafflor yellow A (HSYA)	p65 (NF-κB)	NF-κB	Excellent binding ability	[4](--INVALID-LINK--)
Hydroxysafflor yellow A (HSYA)	ERK	MAPK	Excellent binding ability	[4](--INVALID-LINK--)
Hydroxysafflor yellow A (HSYA)	p38	MAPK	Excellent binding ability	[4](--INVALID-LINK--)
Hydroxysafflor yellow A (HSYA)	JNK	MAPK	Excellent binding ability	[4](--INVALID-LINK--)
Hydroxysafflor yellow A (HSYA)	Piezo1	-	Good binding affinity	[13](--INVALID-LINK--)
Nimodipine	MAOA	Neuroprotection-related	-7.343	[14](--INVALID-LINK--)
Nimodipine	GSK3B	Neuroprotection-related	> -6	[14](--INVALID-LINK--)
Nimodipine	MAOB	Neuroprotection-related	> -6	[14](--INVALID-LINK--)
Nimodipine	CASP3	Neuroprotection-related	> -6	[14](--INVALID-LINK--)
Nimodipine	BCL2	Neuroprotection-related	> -6	[14](--INVALID-LINK--)

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